

# 3-Bromothiophene-2-carboxylic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromothiophene-2-carboxylic acid

Cat. No.: B183166

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## An In-depth Technical Guide on 3-Bromothiophene-2-carboxylic Acid

For researchers, scientists, and professionals in drug development, **3-Bromothiophene-2-carboxylic acid** is a versatile building block in organic synthesis. Its unique structure, featuring a thiophene ring with both a carboxylic acid and a bromine substituent, makes it a valuable precursor for creating a wide range of pharmaceuticals, agrochemicals, and functional materials.<sup>[1]</sup> This document provides core technical data, including its molecular weight and formula, alongside other key properties.

## Chemical and Physical Properties

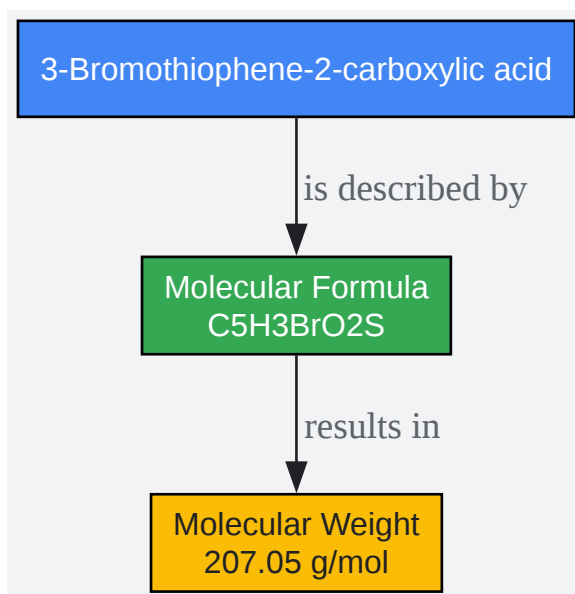
The fundamental properties of **3-Bromothiophene-2-carboxylic acid** are summarized below, providing a clear reference for experimental and developmental applications.

Property	Value
Molecular Formula	C5H3BrO2S
Molecular Weight	207.05 g/mol
CAS Number	7311-64-0
Appearance	Solid
Melting Point	195-201 °C
Synonyms	3-Bromo-2-thenoic acid, 2-(3-Bromothieryl)carboxylic acid

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Structural and Molecular Relationship

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this logical connection.



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Caption: Logical flow from compound name to molecular formula and weight.

## Applications in Research and Development

**3-Bromothiophene-2-carboxylic acid** is a key intermediate in several areas of chemical research:

- **Organic Synthesis:** It serves as a versatile starting material for synthesizing more complex molecules.<sup>[1]</sup> The bromine atom enhances its reactivity, making it suitable for various coupling reactions to introduce diverse functional groups.<sup>[1]</sup>
- **Medicinal Chemistry:** The thiophene ring is a common scaffold in many biologically active compounds. Researchers utilize this molecule to develop new potential drugs targeting specific biological pathways.<sup>[1]</sup>
- **Material Science:** It is used in the creation of conductive polymers and other functional materials, which can be applied in devices like organic solar cells and sensors.<sup>[1]</sup>

## Safety and Handling

According to GHS classifications, **3-Bromothiophene-2-carboxylic acid** is associated with several hazards:

- May cause skin irritation or an allergic skin reaction.<sup>[3][6]</sup>
- Can cause serious eye irritation.<sup>[3][6]</sup>
- May cause respiratory irritation.<sup>[3][6]</sup>

Proper personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound. It is classified as a combustible solid.

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